

3-Ethoxy-9H-Carbazole: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 3-Ethoxy-9H-carbazole

CAS No.: 246175-67-7

Cat. No.: B13958147

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Executive Summary & Hazard Profile

3-Ethoxy-9H-carbazole is a substituted carbazole derivative often used in organic synthesis and materials science (e.g., OLED hole-transport materials).[1] Like its parent compound, 9H-Carbazole, and its methoxy-analog, it must be treated as a suspected carcinogen and a severe aquatic toxin.[1]

Effective disposal requires understanding the "Structure-Activity Relationship" (SAR). The carbazole core confers stability and potential mutagenicity, while the ethoxy group increases lipophilicity, making it potentially more bioaccumulative in aquatic systems.

Hazard Identification (GHS Classification)

Based on analogous carbazole derivatives (e.g., 3-Methoxy-9H-carbazole) and core structure properties.[1]

Hazard Category	GHS Class	Hazard Statement
Health	Category 2	H351: Suspected of causing cancer.[1][2][3]
Health	Category 2	H315/H319: Causes skin and serious eye irritation.[2][3][4][5][6][7]
Health	Category 3	H335: May cause respiratory irritation.[2][3][4][6][8][9]
Environmental	Category 1	H410: Very toxic to aquatic life with long-lasting effects.[1][2][3][4][6]

Pre-Disposal: Segregation & Packaging[1][7][10][11]

Disposal begins at the bench. Improper segregation is the #1 cause of waste rejection by EHS departments.

Waste Stream Segregation Protocol

Do not mix **3-Ethoxy-9H-carbazole** with oxidizers (e.g., Nitric Acid, Peroxides) or reactive metals.[1]

Waste Type	Composition	Container Type	Labeling Requirement
Solid Waste	Pure 3-Ethoxy-9H-carbazole, contaminated powders.[1]	High-Density Polyethylene (HDPE) Wide-Mouth Jar.[1]	"Hazardous Waste: Toxic, Irritant"
Liquid Waste A	Dissolved in Halogenated solvents (DCM, Chloroform).[1]	Amber Glass or Fluorinated HDPE.	"Halogenated Organic Waste"
Liquid Waste B	Dissolved in Non-Halogenated solvents (Ethanol, Ethyl Acetate).	HDPE Carboy or Safety Can.	"Non-Halogenated Organic Waste"
Debris	Contaminated gloves, weigh boats, paper towels.[1]	Clear polyethylene bag (double-bagged).	"Solid Hazardous Debris"

Disposal Workflow (Step-by-Step)

A. Solid Waste Disposal (Pure Substance)

Primary Method: High-Temperature Incineration

- Containment: Transfer any expired or excess solid **3-Ethoxy-9H-carbazole** into a screw-top HDPE jar. Do not use open-top beakers or foil covers.
- Labeling: Affix a hazardous waste tag. Explicitly write:
 - Chemical Name: **3-Ethoxy-9H-carbazole**[5]
 - Hazards: Carcinogen, Aquatic Toxin.[2]
 - CAS: (Use 18992-85-3 for the Methoxy analog if specific Ethoxy CAS is unavailable in your internal system, or list as "Carbazole Derivative").[1]

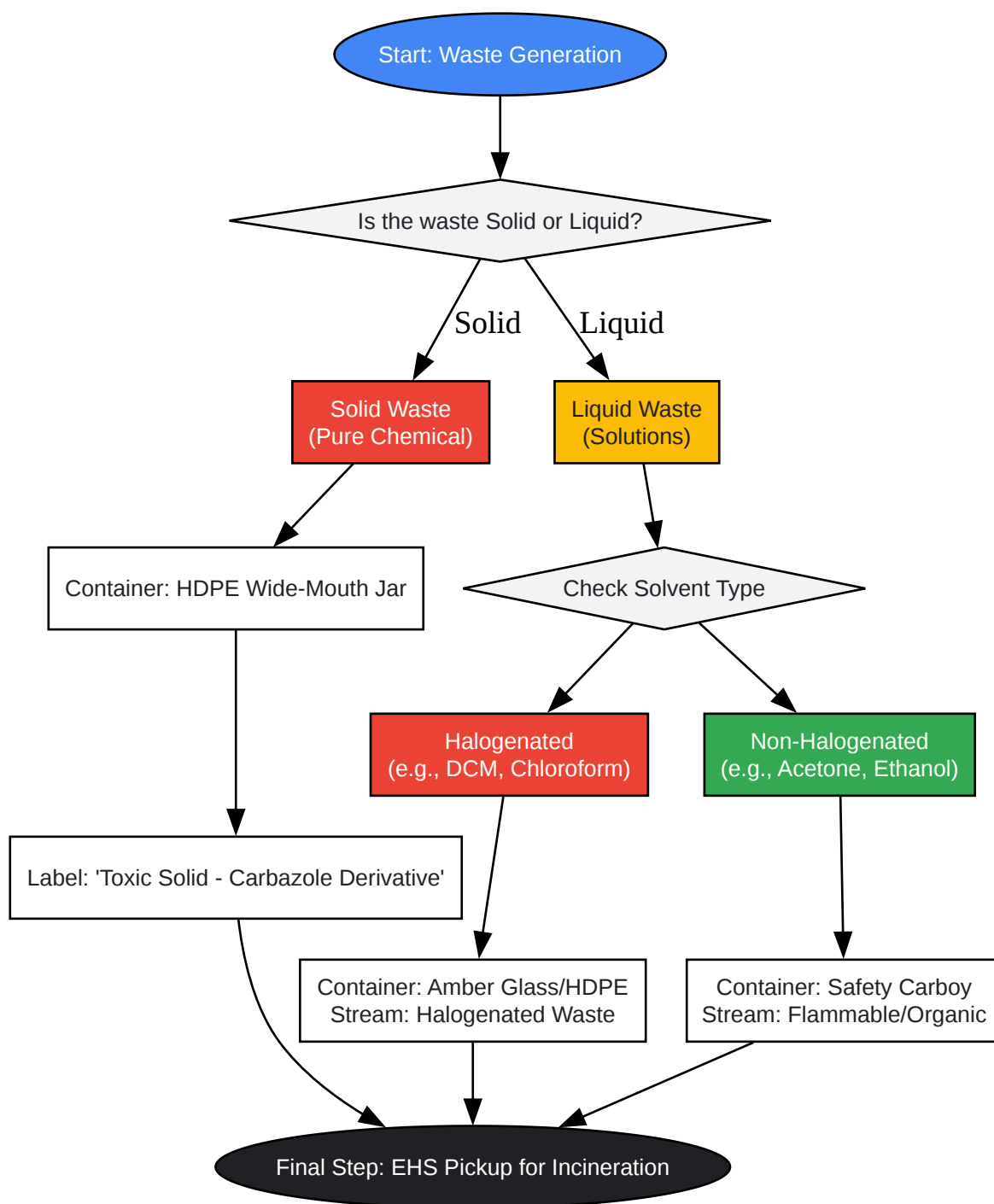
- **Storage:** Store in a Satellite Accumulation Area (SAA) inside a secondary container until pickup.

B. Liquid Waste Disposal (Mother Liquors)

Primary Method: Fuel Blending or Incineration

- **pH Check:** Ensure the solution is neutral (pH 6-8). If the synthesis involved acids/bases, neutralize before adding to the organic waste carboy to prevent exothermic reactions.
- **Solvent Compatibility:**
 - If dissolved in Dichloromethane (DCM): Add to the Halogenated waste stream.
 - If dissolved in Acetone/Ethanol: Add to the Non-Halogenated waste stream.
- **Precipitation Risk:** Carbazole derivatives generally have low solubility in alcohols. If the solid precipitates out in the waste container, note "Contains Precipitate" on the label to alert the disposal vendor.

C. Visual Decision Tree



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Figure 1: Decision logic for segregating **3-Ethoxy-9H-carbazole** waste streams to ensure compatibility with incineration protocols.

Regulatory Compliance (RCRA & EPA)

While **3-Ethoxy-9H-carbazole** is not explicitly "P-listed" or "U-listed" (like some specific pesticides), it falls under the "Characteristic Waste" or "Process Waste" definitions due to its toxicity profile.^[1]

- RCRA Status: It must be treated as a Hazardous Constituent (similar to 9H-Carbazole, RCRA Appendix VIII).^[1]
- EPA Waste Code:
 - If the waste exhibits toxicity via TCLP: D001 (Ignitable, if in solvent) or D003 (Reactive, unlikely).
 - Most commonly classified under Lab Pack codes for "Toxic Organic Solids".
- Prohibited Actions:
 - NEVER dispose of down the drain (Sanitary Sewer).
 - NEVER dispose of in regular trash (Municipal Solid Waste).

Emergency Procedures: Spills

Scenario: You drop a 5g vial of solid **3-Ethoxy-9H-carbazole** on the floor.

- Evacuate & Alert: Clear the immediate area. Alert lab personnel.
- PPE: Don Nitrile gloves (double gloved), safety goggles, and a lab coat. If dust is visible, use an N95 or P100 respirator.
- Containment: Cover the spill with wet paper towels (to prevent dust generation) or use an inert absorbent (Vermiculite/Sand).
- Cleanup:
 - Scoop the material carefully into a disposal bag or jar.
 - Wipe the area with soap and water 3 times.

- Place all cleanup materials (towels, gloves) into the hazardous waste bag.
- Report: File an incident report with your EHS officer.

References

- National Institutes of Health (NIH) - PubChem.Carbazole Compound Summary & Safety Data. Retrieved from [[Link](#)][10]
- U.S. Environmental Protection Agency (EPA).RCRA Hazardous Waste Description and Identification (40 CFR Part 261). Retrieved from [[Link](#)]
- New Jersey Department of Health.Hazardous Substance Fact Sheet: Carbazole. Retrieved from [[Link](#)]

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